

A Comprehensive Technical Guide to the Physical Properties of tert-Butyl Propionate

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Compound of Interest

Compound Name: *tert-Butyl propionate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **tert-butyl propionate**. The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise data and detailed experimental methodologies.

Core Physical Properties

tert-Butyl propionate (C₇H₁₄O₂) is a colorless liquid recognized for its fruity odor.^[1] It is an ester derived from propionic acid and tert-butyl alcohol.^[1] Understanding its physical properties is crucial for its application in various industrial and research settings, including its use as a solvent and in the synthesis of coatings and adhesives.^[1]

Quantitative Data Summary

The following table summarizes the key physical properties of **tert-butyl propionate**, compiled from various sources for easy comparison and reference.

Physical Property	Value	Conditions
Molecular Weight	130.18 g/mol [2][3]	
Density	0.865 g/mL[4][5]	at 25 °C[4][5]
Boiling Point	118-118.5 °C[4]	
Melting Point	-80.46°C (estimate)[4]	
Refractive Index	1.393[4][5]	at 20 °C[4][5]
Flash Point	21 °C (closed cup)[4]	
Vapor Pressure	14.5 mmHg[4]	at 25 °C[4]
Solubility in Water	23.53 g/L[2]	at 25 °C[2]
Solubility in other solvents	Miscible with alcohol and ether[4]	

Experimental Protocols

Detailed methodologies for determining the key physical properties of **tert-butyl propionate** are outlined below. These protocols are based on standard laboratory practices.

Determination of Density

The density of a liquid can be determined by accurately measuring its mass and volume.[6]

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer (density bottle)
- Thermometer

Procedure:

- Ensure the graduated cylinder or pycnometer is clean and dry.

- Measure the mass of the empty container using an analytical balance.[6]
- Add a known volume of **tert-butyl propionate** to the container.[6] When using a graduated cylinder, read the volume from the bottom of the meniscus.[7]
- Measure the mass of the container with the liquid.[6]
- Record the temperature of the liquid.
- Calculate the density using the formula: Density = (Mass of liquid) / (Volume of liquid).[6] The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid.[7]
- For higher accuracy, repeat the measurement multiple times and calculate the average.[6]

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[8] A common method for its determination is distillation.[9]

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or Bunsen burner

Procedure:

- Place a volume of **tert-butyl propionate** into the distillation flask.
- Set up the distillation apparatus. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.

- Begin heating the flask gently.[10]
- Observe the temperature as the liquid begins to boil and the vapor rises and condenses.
- The constant temperature at which the liquid and vapor are in equilibrium and the liquid is actively boiling is recorded as the boiling point.[9][10]

A micro-boiling point method can be used for smaller sample volumes.[10] This involves heating a small amount of the liquid in a test tube with an inverted capillary tube.[10] The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary, and upon cooling, the liquid is drawn into the capillary.[10]

Determination of Refractive Index

The refractive index is a measure of how much a light ray bends when it passes from one medium to another. It is a characteristic property of a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath

Procedure:

- Calibrate the Abbe refractometer using a standard sample with a known refractive index, such as distilled water.
- Ensure the prism of the refractometer is clean and dry.
- Place a few drops of **tert-butyl propionate** onto the prism.
- Close the prism and allow the sample to reach the desired temperature, typically 20°C, by circulating water from the constant temperature bath.
- Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered in the crosshairs.

- Read the refractive index from the scale.
- Clean the prism thoroughly after the measurement.

Visualizations

Experimental Workflow for Density Determination

The following diagram illustrates the stepwise process for determining the density of a liquid like **tert-butyl propionate**.

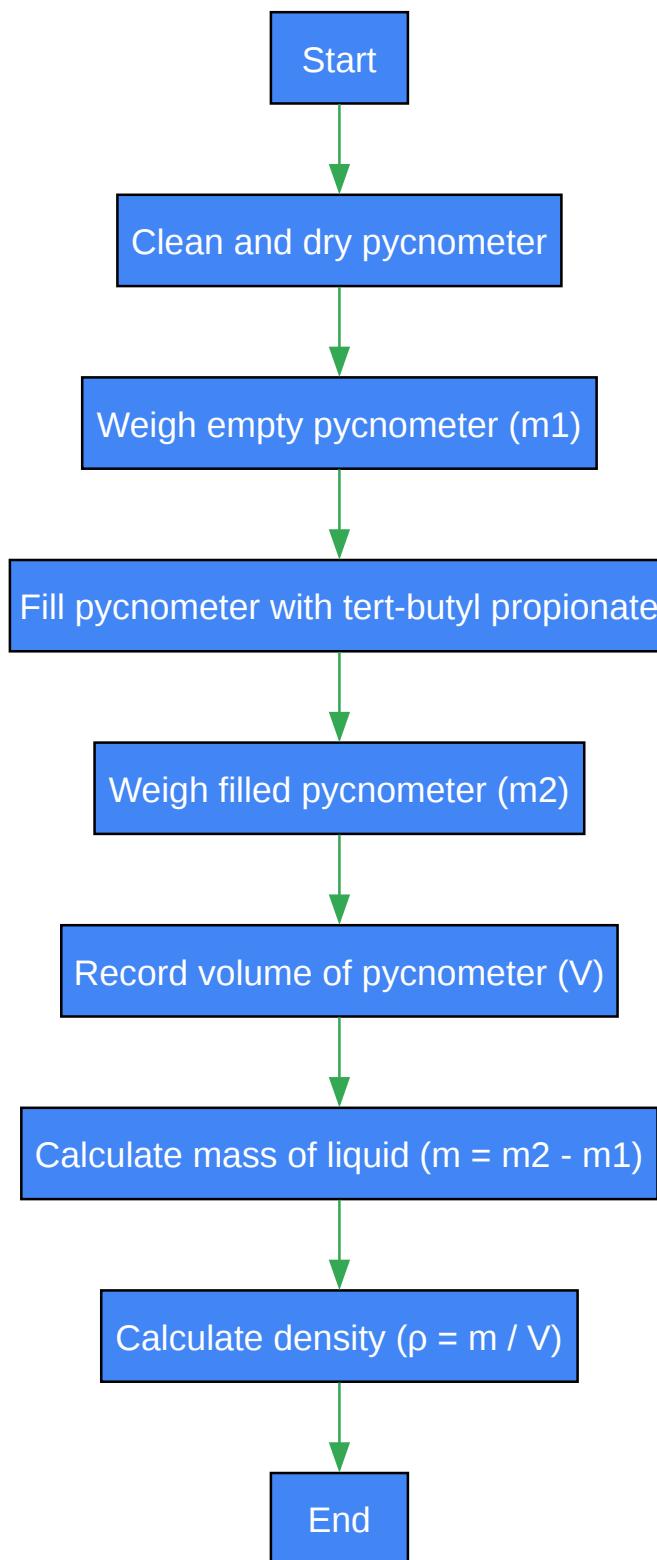


Figure 1: Experimental Workflow for Liquid Density Determination

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Figure 1: Workflow for liquid density determination.

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